

# In-depth Technical Guide: Physicochemical Properties of 1-(Aminomethyl)cyclopentanol Hydrochloride

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## Compound of Interest

**Compound Name:** 1-(Aminomethyl)cyclopentanol hydrochloride

**Cat. No.:** B1288592

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This document provides a concise technical overview of the core physicochemical properties of **1-(Aminomethyl)cyclopentanol hydrochloride**, a key building block in synthetic chemistry and pharmaceutical development. The data presented herein is compiled from verified chemical databases.

## Quantitative Data Summary

The fundamental molecular properties of **1-(Aminomethyl)cyclopentanol hydrochloride** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>14</sub> ClNO
Molecular Weight	151.63 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	76066-27-8 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>

## Chemical Structure and Formula

The molecular formula for **1-(Aminomethyl)cyclopentanol hydrochloride** is C<sub>6</sub>H<sub>14</sub>ClNO.[[1](#)][[2](#)][[3](#)] This indicates that each molecule is composed of six carbon atoms, fourteen hydrogen atoms, one chlorine atom, one nitrogen atom, and one oxygen atom. The hydrochloride salt form enhances the compound's stability and solubility in aqueous solutions, a desirable characteristic for many research and development applications. The base compound, 1-(Aminomethyl)cyclopentanol, has a molecular formula of C<sub>6</sub>H<sub>13</sub>NO and a molecular weight of approximately 115.17 g/mol .[[6](#)][[7](#)][[8](#)]

Disclaimer: This document is intended for informational purposes for a technical audience. It does not include experimental protocols or signaling pathways as they are not applicable to the determination of molecular weight.

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## References

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